

Proper Disposal of 3-acetylpyridin-2(1H)-one: A Safety and Operational Guide

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Compound of Interest

Compound Name: 3-acetylpyridin-2(1H)-one

Cat. No.: B057935

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Disclaimer: This document provides disposal procedures for 3-acetylpyridine, a compound structurally related to **3-acetylpyridin-2(1H)-one**. A specific Safety Data Sheet (SDS) for **3-acetylpyridin-2(1H)-one** was not located. Researchers, scientists, and drug development professionals should use this information as a guideline and consult with their institution's Environmental Health and Safety (EHS) officer for specific disposal instructions for **3-acetylpyridin-2(1H)-one**.

This guide furnishes essential safety and logistical information for the proper disposal of **3-acetylpyridin-2(1H)-one**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

Quantitative Data Summary

The following table summarizes key quantitative data for 3-acetylpyridine, which may be similar to **3-acetylpyridin-2(1H)-one**.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ NO	[1] [2]
Molecular Weight	121.14 g/mol	[1] [2]
Boiling Point	220 °C (428 °F)	[3]
Melting Point	11 - 13 °C (52 - 55 °F)	[3]
Density	1.102 g/cm ³ at 25 °C (77 °F)	[3]
UN Number	2810	[1] [4]

Experimental Protocol for Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **3-acetylpyridin-2(1H)-one**.

1. Personal Protective Equipment (PPE) and Safety Measures:

- Always handle the chemical inside a certified chemical fume hood.[\[4\]](#)
- Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile rubber).
 - Safety goggles or a face shield.[\[2\]](#)
 - A lab coat.
- Ensure an eyewash station and safety shower are readily accessible.[\[4\]](#)

2. Waste Collection and Segregation:

- Do not dispose of **3-acetylpyridin-2(1H)-one** down the drain.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Do not mix with other waste streams unless explicitly instructed by your EHS department.

- Collect all waste containing **3-acetylpyridin-2(1H)-one** (e.g., unused product, contaminated consumables) in a designated, properly labeled, and sealed waste container.[2][4]

3. Waste Container Labeling:

- The waste container must be clearly labeled as "Hazardous Waste."
- The label should include:
 - The full chemical name: **3-acetylpyridin-2(1H)-one**.
 - The approximate concentration and quantity of the waste.
 - Hazard pictograms (e.g., toxic).
 - The date of accumulation.

4. Storage of Chemical Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Keep the container away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[4]

5. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.[2]
- Provide the disposal company with a copy of the Safety Data Sheet for 3-acetylpyridine (as a proxy for **3-acetylpyridin-2(1H)-one**).

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-acetylpyridin-2(1H)-one**.

Caption: Logical workflow for the safe disposal of **3-acetylpyridin-2(1H)-one**.

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